

solubility problems of gamma-strophanthin in aqueous solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *gamma-Strophanthin*

Cat. No.: *B15146348*

[Get Quote](#)

Technical Support Center: γ -Strophanthin (Ouabain) Solubility

This guide provides troubleshooting advice and frequently asked questions for researchers, scientists, and drug development professionals encountering solubility challenges with γ -strophanthin (ouabain) in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is the general solubility of γ -strophanthin?

A1: γ -Strophanthin (ouabain) is a cardiac glycoside with limited solubility in water at room temperature[1][2]. Its solubility is significantly higher in organic solvents like DMSO and methanol[3][4]. While some suppliers describe it as insoluble in water and ethanol at standard conditions[3], others provide specific solubility limits, which can vary. This variability is often due to differences in the compound's hydration state (anhydrous vs. octahydrate), purity, and the experimental conditions used for measurement[3].

Q2: Can I heat the solvent to dissolve γ -strophanthin?

A2: Yes. Heating is a common and effective method to increase the solubility of γ -strophanthin in water. It is soluble in hot or boiling water at much higher concentrations than in water at room temperature[4][5][6]. For instance, one source indicates a solubility of 50 mg/mL in hot water[4].

Q3: How should I store γ -strophanthin stock solutions?

A3: For long-term storage, it is recommended to aliquot reconstituted stock solutions and freeze them at -20°C , where they can be stable for up to two months[5][7]. For short-term storage, refrigeration at 4°C is suitable for up to two weeks[5][7]. The solid powder form should be stored at room temperature, protected from light[4].

Q4: Are there any materials I should avoid when preparing aqueous solutions?

A4: Yes, it is critical to avoid borosilicate glass vials for storing aqueous solutions of γ -strophanthin, especially overnight. Reports indicate that ouabain can form complexes with borate, which leaches from the glass, potentially affecting your experiments. It is strongly recommended to use plastic (e.g., polypropylene) vials for preparation and storage.

Troubleshooting Guide

Problem: My γ -strophanthin powder is not dissolving in water at room temperature.

- Cause: This is expected behavior due to the compound's low aqueous solubility. Concentrations above ~ 10 mg/mL are difficult to achieve without intervention[1][6].
- Solution 1 (Recommended for Aqueous Buffers): Gently warm the solution. Place your plastic vial in a water bath (e.g., 50 - 80°C) and stir or vortex periodically until the solid dissolves. Be aware that the compound may precipitate out of solution as it cools if the concentration is too high.
- Solution 2 (For High-Concentration Stock): Prepare a high-concentration stock solution in DMSO (up to 100 mM or 100 mg/mL)[3]. You can then dilute this stock into your aqueous experimental buffer. Note that the final DMSO concentration should be considered for its potential effects on your specific assay.

Problem: My γ -strophanthin solution is cloudy or has formed a precipitate after cooling.

- Cause: You have created a supersaturated solution by heating, and the compound is precipitating out as the temperature drops and solubility decreases.

- Solution: You can try to gently re-warm the solution before use to redissolve the precipitate. However, the most stable approach is to work with a lower concentration that remains soluble at your experimental temperature or to use a co-solvent like DMSO in your final solution.

Problem: I am seeing inconsistent results with my γ -strophanthin solutions.

- Cause 1: If you are using borosilicate glassware for storage, the formation of ouabain-borate complexes could be altering the effective concentration and activity of the compound.
- Solution 1: Immediately switch to polypropylene or other plastic vials and tubes for all solution preparation and storage steps.
- Cause 2: Solution instability. Aqueous stock solutions have limited stability, even when refrigerated^{[5][7]}.
- Solution 2: Prepare fresh solutions for your experiments or use aliquots that have been stored frozen at -20°C for no more than two months^{[5][7]}. Avoid repeated freeze-thaw cycles.

Quantitative Solubility Data

The reported solubility of γ -strophanthin (ouabain) can vary between suppliers and literature. The following table summarizes these values. Note that the molecular weight differs for the anhydrous (584.66 g/mol) and octahydrate (728.78 g/mol) forms, which will affect molarity calculations.

Solvent	Reported Solubility	Source
Water (Room Temp)	Insoluble	Selleck Chemicals[3]
Soluble to 10 mM	Abcam, R&D Systems	
1 g in ~75 mL (~13.3 mg/mL)	Merck Index[6]	
10.3 mg/mL (10300 mg/L)	PubChem[1]	
Water (Hot)	50 mg/mL	Sigma-Aldrich[4]
1 g in 5 mL (200 mg/mL)	Merck Index[6]	
DMSO	100 mg/mL (~137 mM)	
Soluble to 100 mM	Abcam, R&D Systems	
Ethanol	Insoluble	Selleck Chemicals[3]
Soluble to 10 mM	Abcam	
1 g in 100 mL (10 mg/mL)	Sigma-Aldrich[4]	
Methanol	1 g in 30 mL (~33.3 mg/mL)	

Experimental Protocols

Protocol 1: Preparation of High-Concentration Stock Solution in DMSO (100 mM)

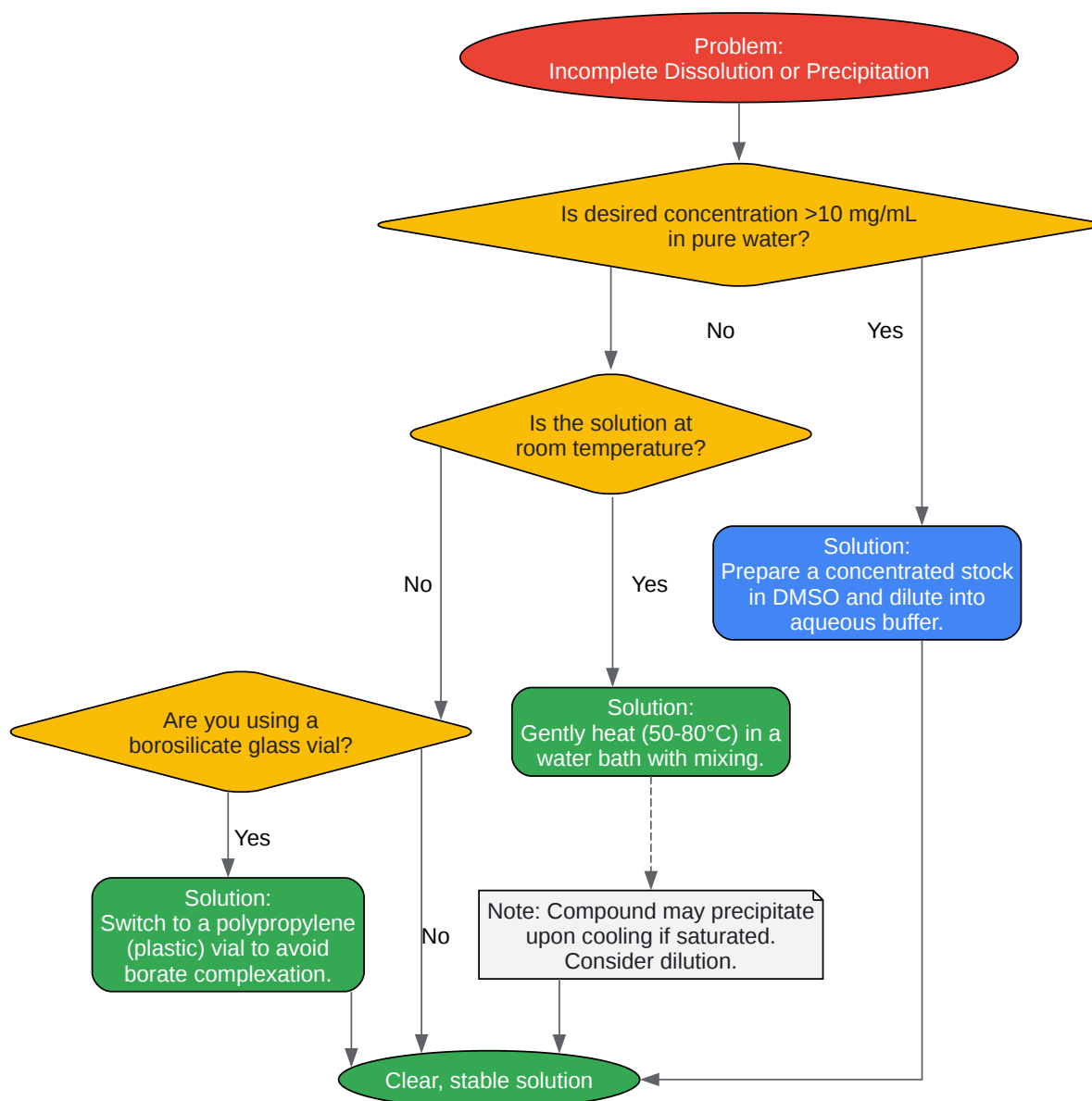
- Vessel Selection: Use a sterile polypropylene conical tube or vial.
- Weighing: Based on the batch-specific molecular weight (MW) on your product vial (assume ~728.8 g/mol for the octahydrate), weigh out the required amount of γ -strophanthin powder. For 1 mL of a 100 mM solution, you would need 72.88 mg.
- Dissolution: Add the appropriate volume of high-purity DMSO.
- Mixing: Vortex or mix thoroughly until all the solid has dissolved completely.

- Storage: Aliquot into smaller volume polypropylene tubes to avoid repeated freeze-thaw cycles. Store at -20°C for up to 2 months[5][7].

Protocol 2: Preparation of Aqueous Solution using Heat

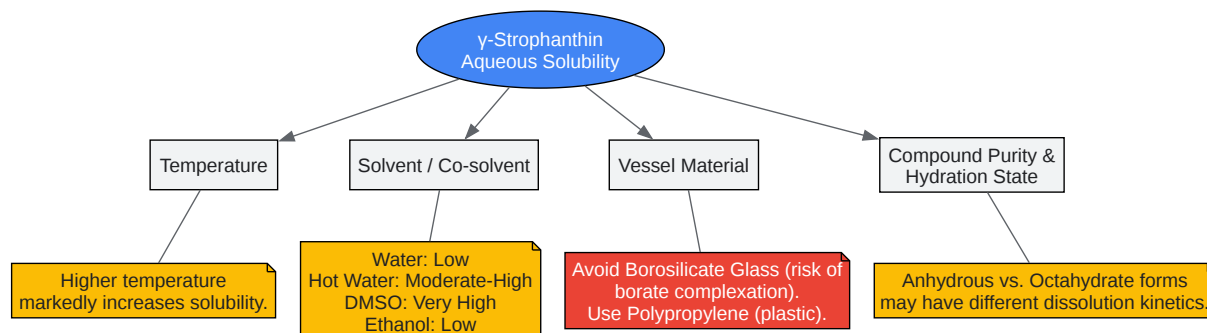
- Vessel Selection: Use a sterile polypropylene vial. Do not use borosilicate glass.
- Weighing: Weigh the desired amount of γ -strophanthin powder into the vial.
- Solvent Addition: Add the required volume of purified water or desired aqueous buffer.
- Heating and Dissolution: Place the vial in a water bath set to 50-80°C. Mix or vortex intermittently until the powder is fully dissolved. A clear solution should be obtained[4].
- Cooling: Allow the solution to cool to room temperature. Observe for any precipitation. If precipitate forms, the solution is supersaturated and may need to be diluted further or gently reheated before use.
- Sterilization (Optional): The solution may be sterilized by filtration through a 0.22 μ m filter or by autoclaving[4]. Ensure the filter material is compatible with your solution.
- Storage: For immediate use or short-term storage, keep at 4°C for up to two weeks[5][7]. For long-term storage, aliquot and freeze at -20°C for up to two months[5][7].

Visualizations



[Click to download full resolution via product page](#)

Caption: Troubleshooting workflow for γ -strophanthin solubility issues.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the solubility of γ-strophanthin.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ouabain | C₂₉H₄₄O₁₂ | CID 439501 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. caymanchem.com [caymanchem.com]
- 3. selleckchem.com [selleckchem.com]
- 4. sigmaaldrich.com [sigmaaldrich.com]
- 5. merckmillipore.com [merckmillipore.com]
- 6. Ouabain [drugfuture.com]
- 7. Ouabain octahydrate ≥95% (HPLC), solid, Na⁺,K⁺-ATPase inhibitor, Calbiochem® | Sigma-Aldrich [sigmaaldrich.com]

- To cite this document: BenchChem. [solubility problems of gamma-strophanthin in aqueous solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15146348#solubility-problems-of-gamma-strophanthin-in-aqueous-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com